

Application Notes and Protocols for Electroantennography (EAG) Setup for *Tuta absoluta*

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Compound of Interest

Compound Name: *Tetradeca-3,8,11-trienyl acetate, (3E,8Z,11Z)-*

Cat. No.: B182164

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Introduction

The tomato leafminer, *Tuta absoluta* (Meyrick) (Lepidoptera: Gelechiidae), is a devastating pest of tomato crops worldwide, causing significant economic losses. The olfactory system of *T. absoluta* plays a crucial role in mediating key behaviors such as host plant localization, oviposition, and mating. Electroantennography (EAG) is a powerful electrophysiological technique used to measure the summed electrical response of the entire antenna to volatile chemical stimuli. This allows researchers to screen for compounds that are detected by the insect's olfactory system and to assess their relative stimulatory effect.

These application notes provide a detailed protocol for setting up and conducting EAG experiments with *Tuta absoluta*. The information is intended to guide researchers in establishing a reliable EAG system for screening potential attractants, repellents, or other behavior-modifying compounds for the management of this pest.

Data Presentation

The following table summarizes representative quantitative EAG data from a study on the moth *Athetis dissimilis*, a species that shares some host plant volatiles with *T. absoluta*. This data

can serve as a reference for expected response amplitudes to various classes of volatile organic compounds (VOCs). It is important to note that responses in *T. absoluta* may vary.

Volatile Organic Compound	Chemical Class	Mean EAG Response (mV) \pm SE (Male)[1]	Mean EAG Response (mV) \pm SE (Female)[1]
trans-2-Hexenal	Aldehyde	1.35 \pm 0.02	-
(E,E)-2,4-Hexadienal	Aldehyde	1.01 \pm 0.06	-
Octanal	Aldehyde	0.69 \pm 0.04	-
Hexanal	Aldehyde	0.67 \pm 0.04	-
Nonanal	Aldehyde	-	-
cis-3-Hexen-1-ol	Alcohol	1.30 \pm 0.10	0.44 \pm 0.04
trans-2-Hexen-1-ol	Alcohol	1.27 \pm 0.18	0.44 \pm 0.04
Acetylacetone	Ketone	0.72 \pm 0.07	-
2-Heptanone	Ketone	0.50 \pm 0.04	-
2-Nonanone	Ketone	0.44 \pm 0.02	-
Benzothiazole	Aromatic	0.64 \pm 0.01	-
Benzyl acetate	Ester	0.61 \pm 0.02	-
Limonene	Terpenoid	0.44 \pm 0.01	-
β -Caryophyllene	Terpenoid	0.35 \pm 0.05	-
Styrene	Aromatic	0.34 \pm 0.03	-
β -Pinene	Terpenoid	-	-

Experimental Protocols

This section provides a detailed methodology for conducting EAG experiments with *Tuta absoluta*.

Insect Rearing and Preparation

- **Insect Colony:** Maintain a colony of *Tuta absoluta* on tomato plants (e.g., *Solanum lycopersicum*) in a controlled environment ($25 \pm 2^{\circ}\text{C}$, 60-70% RH, 16:8 h L:D photoperiod).
- **Pupae Collection:** Collect pupae from the rearing cages and place them in a separate emergence cage.
- **Adult Emergence:** Collect newly emerged adults daily. Provide them with a 10% sucrose solution on a cotton wick.
- **Age Selection:** Use 2- to 4-day-old male or female moths for EAG recordings, as they are sexually mature and responsive.

Preparation of Saline Solution and Electrodes

- **Insect Saline Solution:** Prepare a saline solution with the following composition, which is suitable for many insect species:
 - NaCl: 9 g/L
 - KCl: 0.2 g/L
 - $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$: 0.27 g/L
 - Glucose: 4 g/L
 - Adjust pH to 7.2 with NaHCO_3 .
- **Glass Capillary Electrodes:**
 - Use a micropipette puller to fabricate glass capillary electrodes from borosilicate glass capillaries. The tip diameter should be a few micrometers.
 - Fire-polish the tips to ensure smooth contact with the antenna.
- **Electrode Filling:** Backfill the glass electrodes with the prepared insect saline solution using a fine needle syringe. Ensure there are no air bubbles in the tip.

- Reference and Recording Electrodes:
 - The reference electrode is inserted into the insect's head.
 - The recording electrode makes contact with the distal tip of the antenna.

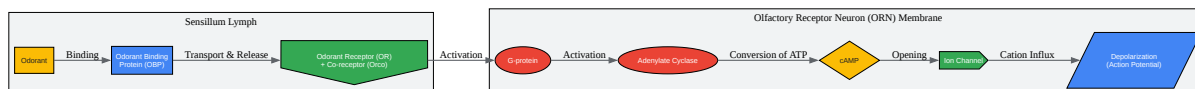
EAG Setup and Recording Procedure

- Insect Immobilization:
 - Anesthetize a moth by placing it on ice for a few minutes.
 - Carefully insert the moth into a truncated pipette tip, leaving the head and antennae exposed.
 - Secure the head with a small piece of dental wax or low-melting point wax to prevent movement.
- Electrode Placement:
 - Mount the immobilized moth on a micromanipulator under a stereomicroscope.
 - Using another micromanipulator, carefully insert the tip of the reference electrode into the back of the moth's head, near the ocelli.
 - Carefully bring the recording electrode into contact with the tip of one of the antennae. A small droplet of electrode gel can be used to ensure good electrical contact.
- Stimulus Delivery System:
 - A continuous stream of purified and humidified air (e.g., passed through activated charcoal and distilled water) is directed over the antenna at a constant flow rate (e.g., 0.5 L/min).
 - Odorant stimuli are prepared by applying a known amount of the test compound (dissolved in a solvent like paraffin oil or hexane) onto a piece of filter paper.
 - The filter paper is placed inside a Pasteur pipette.

- The tip of the stimulus pipette is inserted into a hole in the main air tube, close to the antenna.
- A puff of air (e.g., 0.5 seconds) is delivered through the stimulus pipette using a stimulus controller to introduce the odorant into the continuous air stream.
- Data Acquisition:
 - The electrodes are connected to a high-impedance pre-amplifier.
 - The amplified signal is then passed to a data acquisition interface connected to a computer.
 - Specialized software is used to record and analyze the EAG responses. The response is measured as the maximum depolarization amplitude (in millivolts) from the baseline.
- Experimental Controls:
 - A solvent control (filter paper with only the solvent) should be tested to ensure there is no response to the solvent itself.
 - A standard reference compound (e.g., a known attractant or a general odorant like 1-hexanol) should be tested periodically throughout the experiment to monitor the stability of the antennal preparation.

Mandatory Visualizations

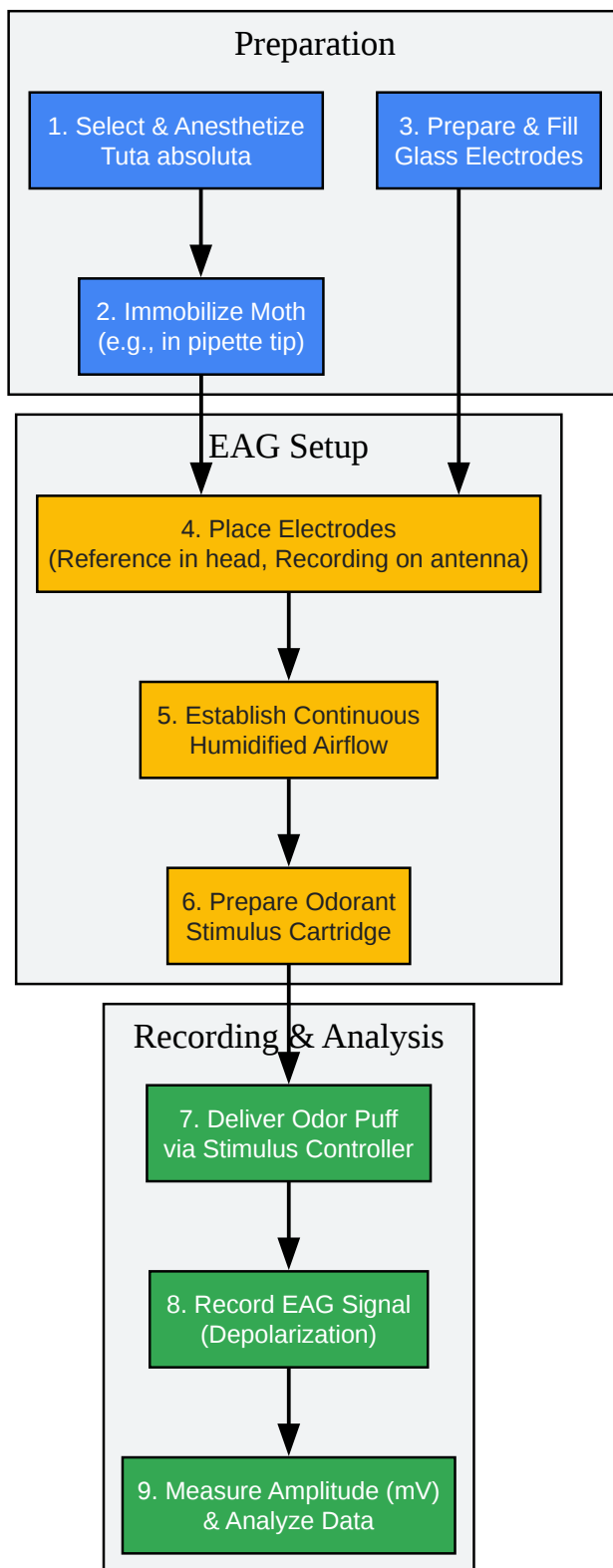
Insect Olfactory Signaling Pathway



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Caption: General insect olfactory signaling pathway.

EAG Experimental Workflow



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Caption: Experimental workflow for EAG recordings.

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References

- 1. Electroantennographic response and odorant-binding protein expression alterations induced by host plant volatiles in *Athetis dissimilis* (Hampson) - PMC [pmc.ncbi.nlm.nih.gov]
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